

# Halopemide solubility DMSO storage conditions

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## Compound Focus: Halopemide

CAS No.: 59831-65-1

Cat. No.: S529745

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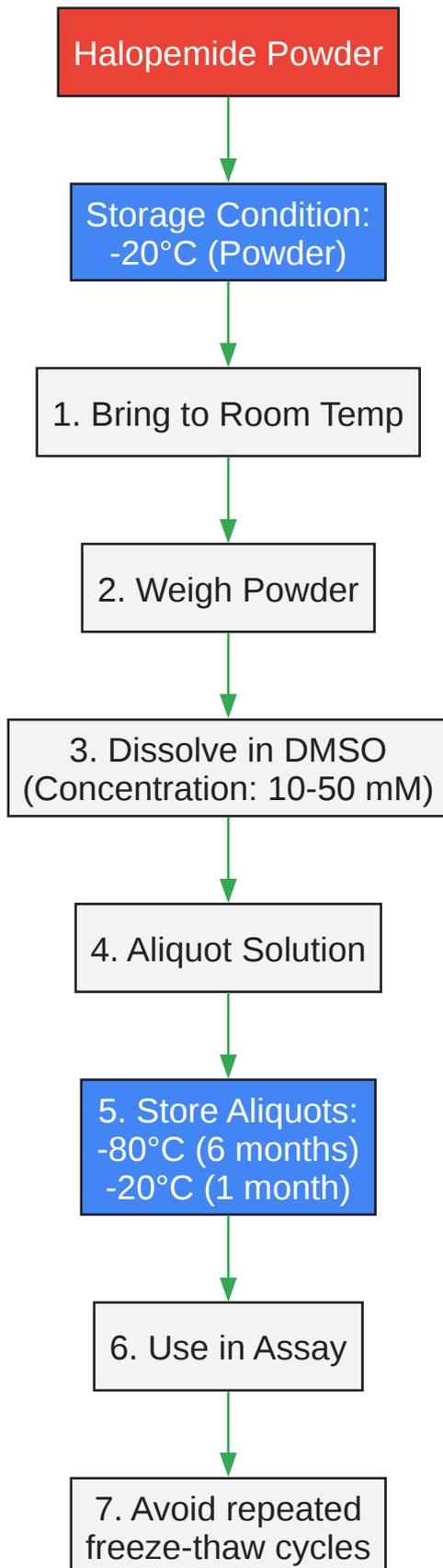
## Halopemide Technical Data

The table below summarizes the fundamental physicochemical and handling information for **Halopemide**:

Property	Specification
Molecular Weight	416.88 g/mol [1] [2]
CAS Number	59831-65-1 [1] [2]
Form	Off-white to light yellow powder [1] [2]
Purity	≥98% (HPLC) [2]
Solubility in DMSO	>10 mg/mL [2] or 41.67 mg/mL (99.96 mM) [1]
Recommended Storage	Powder: -20°C for 2-3 years; 4°C for 2 years [1]. Shipped at room temperature [2].
Solution Stability	In DMSO: -80°C for 6 months; -20°C for 1 month [1].

## Experimental Planning Guide

Here is a visual workflow for preparing and using **Halopemide** in your experiments:



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## Frequently Asked Questions

- **What is the typical stock concentration for Halopemide?** A 10 mM stock solution in DMSO is commonly used [1]. For example, to prepare 1 mL of this solution, dissolve 4.17 mg of **Halopemide** powder in DMSO.
- **How should I handle Halopemide solutions?** Always use proper personal protective equipment. Because **Halopemide** is harmful if swallowed [2], avoid generating aerosols and handle the compound in a well-ventilated environment, such as a fume hood.
- **How can I verify the identity of the compound?** You can confirm the compound's structure using the provided spectral data. The reported **<sup>1</sup>H NMR** characteristics and **SMILES** string are: Fc1ccc(cc1)C(=O)NCCN2CCC(CC2)N3C(=O)Nc4cc(Cl)ccc34 [2].

## Important Troubleshooting Notes

- **DMSO Quality:** Use fresh, anhydrous DMSO to dissolve **Halopemide**. Hygroscopic DMSO (which has absorbed water from the air) can significantly impact the solubility of the product and potentially lead to compound degradation over time [1].
- **Solution Storage:** For cell-based assays, always use the stock solution that has undergone the fewest possible freeze-thaw cycles to maintain potency and consistency. The recommendation to store working aliquots at -80°C for 6 months or -20°C for 1 month is based on general best practices for stable small molecules [1].

## Experimental Context: Halopemide as a PLD Inhibitor

For your experimental design and reporting, it is helpful to know that **Halopemide** is a potent, dual phospholipase D (PLD) inhibitor. Its reported IC<sub>50</sub> values are **220 nM for human PLD1** and **310 nM for human PLD2** [1]. It is also known to act as a dopamine receptor antagonist [1].

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## References

1. Halopemide | Phospholipase D Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. » Halopemide [[yorlab.co.uk](https://www.yorlab.co.uk)]

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